

Application Notes and Protocols: Di-p-Tolyl Phosphate as a Plasticizer in PVC

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Compound of Interest

Compound Name: *Di-p-Tolyl phosphate*

Cat. No.: *B032852*

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These application notes provide a comprehensive guide to utilizing and evaluating **di-p-tolyl phosphate** (DTP) as a plasticizer in Polyvinyl Chloride (PVC) formulations. Given the limited publicly available quantitative data specifically for **di-p-tolyl phosphate**, performance data for the structurally and functionally similar aryl phosphate plasticizer, cresyl diphenyl phosphate (CDP), is presented as a comparative benchmark against the common general-purpose plasticizer, dioctyl phthalate (DOP).

Introduction to Di-p-Tolyl Phosphate as a PVC Plasticizer

Di-p-tolyl phosphate is an aryl phosphate ester that can be employed as a plasticizer in PVC. [1] Unlike general-purpose phthalate plasticizers which primarily enhance flexibility, aryl phosphates like DTP are often utilized for their excellent flame retardant properties.[2][3] They are typically used in applications where fire safety is a critical requirement.[2] The incorporation of a plasticizer into the PVC matrix reduces the intermolecular forces between the polymer chains, thereby increasing flexibility, workability, and elongation.[4] The efficiency of a plasticizer is determined by its ability to impart these properties while also exhibiting good permanence (low migration and volatility) and maintaining thermal stability.[5]

Key Performance Characteristics

Aryl phosphates such as **di-p-tolyl phosphate** offer a unique balance of properties to PVC formulations:

- **Flame Retardancy:** The phosphorus content in the molecule imparts inherent flame retardant characteristics to the PVC compound.[3]
- **Plasticizing Efficiency:** While generally less efficient at imparting flexibility than standard phthalates like DOP, they provide adequate plasticization for many applications.[6]
- **Permanence:** Aryl phosphates, due to their higher molecular weight and aromatic structure, tend to have lower volatility and migration compared to some low molecular weight phthalates.[3]
- **Thermal Stability:** They can contribute to the thermal stability of the PVC compound during processing and end-use.[7]

Data Presentation: Performance Comparison

The following tables summarize the typical performance data of an aryl phosphate plasticizer (Cresyl Diphenyl Phosphate - CDP) in comparison to a standard general-purpose plasticizer (DOP) in a flexible PVC formulation. This data serves as a representative benchmark for evaluating **di-p-tolyl phosphate**.

Table 1: Mechanical Properties of Plasticized PVC (at 40 phr loading)

Property	Test Method	Unit	Di-p-Tolyl Phosphate (DTP) - Expected	Cresyl Diphenyl Phosphate (CDP) - Reference	Dioctyl Phthalate (DOP) - Reference
Tensile Strength	ASTM D2284	MPa	18 - 22	~19	16 - 20
Elongation at Break	ASTM D2284	%	250 - 300	~280	300 - 350
Hardness	ASTM D2240	Shore A	85 - 90	~88	80 - 85

Note: Expected values for DTP are based on typical performance of aryl phosphate plasticizers. Actual values may vary depending on the specific formulation.

Table 2: Thermal Properties of Plasticized PVC (at 40 phr loading)

Property	Test Method	Unit	Di-p-Tolyl Phosphate (DTP) - Expected	Cresyl Diphenyl Phosphate (CDP) - Reference	Di-octyl Phthalate (DOP) - Reference
Glass Transition Temp. (Tg)	DSC	°C	5 - 15	~10	0 - 5
Onset of Degradation (5% wt loss)	TGA	°C	> 250	~260	~240

Note: A higher Tg indicates lower plasticizing efficiency. A higher degradation onset indicates better thermal stability.

Table 3: Permanence Properties of Plasticized PVC (at 40 phr loading)

Property	Test Method	Unit	Di-p-Tolyl Phosphate (DTP) - Expected	Cresyl Diphenyl Phosphate (CDP) - Reference	Di-octyl Phthalate (DOP) - Reference
Volatility (24h @ 70°C)	ASTM D1203	% wt loss	< 1.0	~0.8	< 1.5
Activated Carbon Migration	ISO 177	% wt loss	< 2.0	~1.5	< 3.0
Solvent Extraction (Hexane)	ASTM D1239	% wt loss	< 5.0	~4.0	< 8.0

Experimental Protocols

The following are detailed methodologies for the key experiments required to evaluate the performance of **di-p-tolyl phosphate** as a plasticizer in PVC.

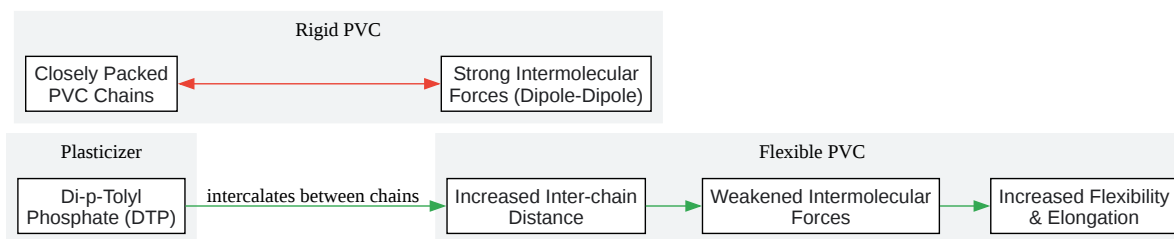
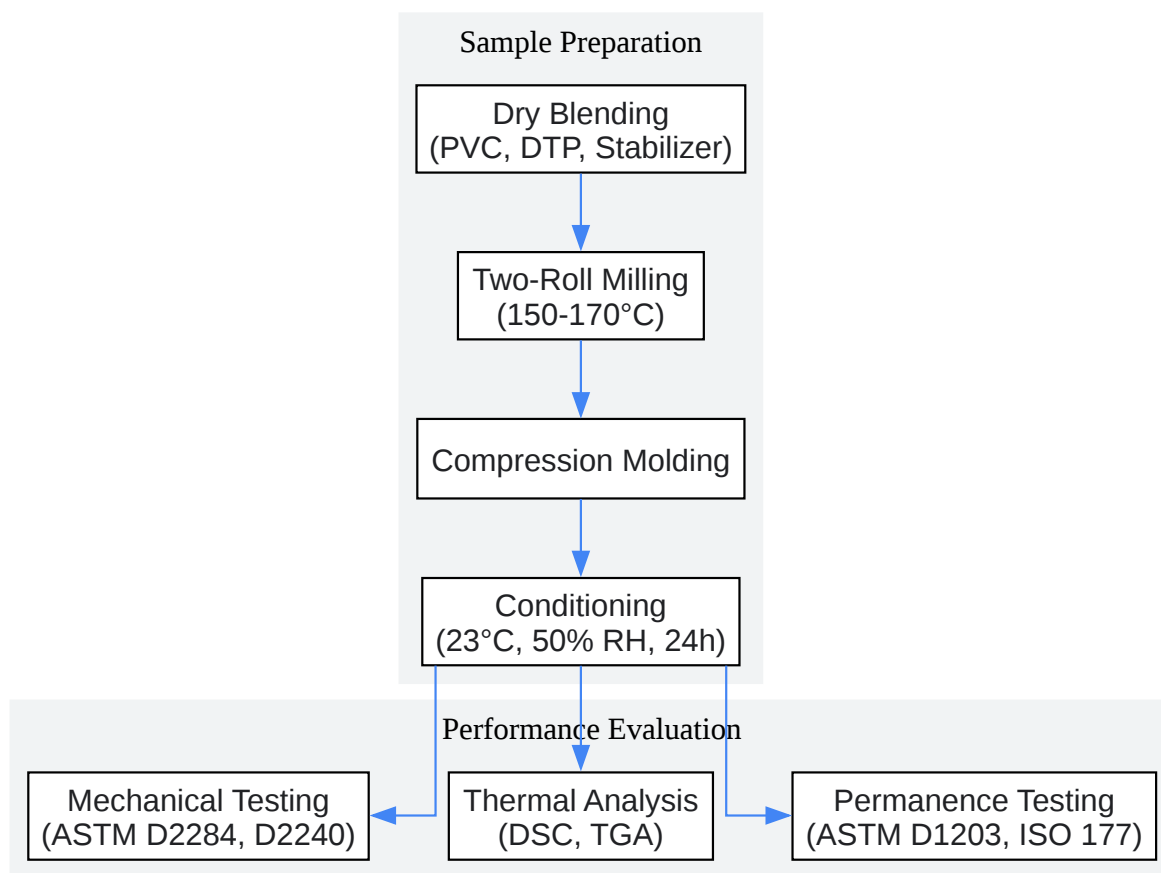
Sample Preparation

Consistent sample preparation is crucial for obtaining reliable and comparable results.[\[5\]](#)

Protocol:

- Compounding:
 - Dry blend PVC resin (e.g., K-value 67-70) with **di-p-tolyl phosphate** at various concentrations (e.g., 30, 40, 50 parts per hundred resin - phr).
 - Incorporate a heat stabilizer system (e.g., Ca/Zn stearate at 2-3 phr) to prevent thermal degradation during processing.[\[8\]](#)
 - For comparative analysis, prepare identical formulations with a reference plasticizer such as DOP.[\[5\]](#)

- Milling:
 - Process the dry blend on a two-roll mill at a temperature of 150-170°C.
 - Continue milling until a homogenous, molten sheet is formed.
- Molding:
 - Press the milled sheets into plaques of a specified thickness (e.g., 1-2 mm) using a compression molder.
 - Allow the molded plaques to cool to room temperature under pressure to minimize internal stresses.
- Conditioning:
 - Condition all test specimens at a standard atmosphere (e.g., $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity) for at least 24 hours prior to testing, as per ASTM standards.



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